

# Technical Support Center: Cap-dependent Endonuclease-IN-26

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## Compound of Interest

Compound Name: *Cap-dependent endonuclease-IN-26*

Cat. No.: B12428685

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and use of **Cap-dependent endonuclease-IN-26**, with a specific focus on its solubility in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Cap-dependent endonuclease-IN-26** in DMSO?

While a specific maximum solubility value (e.g., mg/mL or mM) is not publicly available in the provided datasheets, **Cap-dependent endonuclease-IN-26** is routinely dissolved and stored in DMSO for research applications. Chemical suppliers indicate that stock solutions can be prepared and stored in DMSO, suggesting a solubility that is practical for in vitro and in vivo experimental needs. For instance, one supplier recommends storing the compound in DMSO for up to 2 weeks at 4°C and for 6 months at -80°C.

Q2: What are the recommended starting concentrations for preparing a stock solution in DMSO?

Based on the compound's in vitro activity, preparing a high-concentration stock solution in the range of 10-20 mM in anhydrous DMSO is a common starting point. The IC<sub>50</sub> of **Cap-dependent endonuclease-IN-26** is 286 nM, and its EC<sub>50</sub> values against various influenza strains range from approximately 80 nM to 830 nM.<sup>[1][2]</sup> A 10 mM stock solution allows for

sufficient dilution to achieve these nanomolar working concentrations while keeping the final DMSO concentration in assays low (typically  $\leq 0.5\%$ ).

Q3: My **Cap-dependent endonuclease-IN-26** is not fully dissolving in DMSO. What should I do?

Please refer to the Troubleshooting Guide below for a step-by-step approach to address solubility issues.

Q4: What are the storage recommendations for **Cap-dependent endonuclease-IN-26** in DMSO?

For short-term storage, a solution of **Cap-dependent endonuclease-IN-26** in DMSO can be kept at 4°C for up to 2 weeks. For long-term storage, it is recommended to store the solution in aliquots at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

## Physicochemical Properties of Cap-dependent Endonuclease-IN-26

Property	Value	Reference
Molecular Formula	C23H23N3O3	[2][3][4]
Molecular Weight	389.45 g/mol	[3][4][5]
CAS Number	1370238-26-8	[4][5]
Appearance	Solid	[2][4]
IC50 (CEN)	286 nM	[1][3][4][6]

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of Cap-dependent Endonuclease-IN-26 in DMSO

Materials:

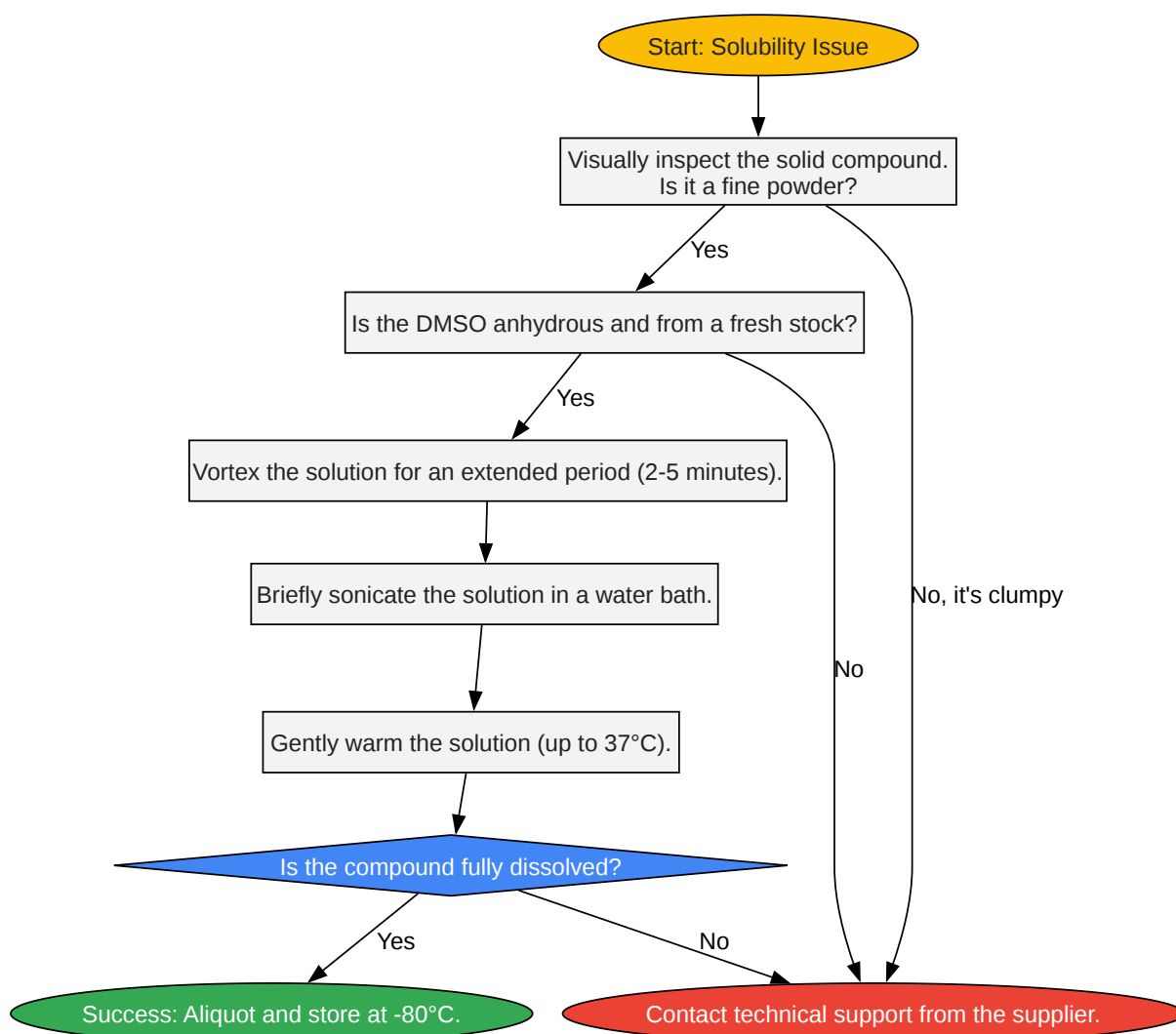
- **Cap-dependent endonuclease-IN-26** (solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 389.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.89 \text{ mg}$
- Weigh the compound: Carefully weigh out 3.89 mg of **Cap-dependent endonuclease-IN-26** and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound:
  - Cap the tube tightly and vortex for 1-2 minutes.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, briefly sonicate the solution in a water bath for 5-10 minutes. Gentle warming (to no more than 37°C) can also aid dissolution.
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months).

## Troubleshooting Guide: Solubility Issues

If you encounter difficulties in dissolving **Cap-dependent endonuclease-IN-26** in DMSO, follow this troubleshooting workflow.



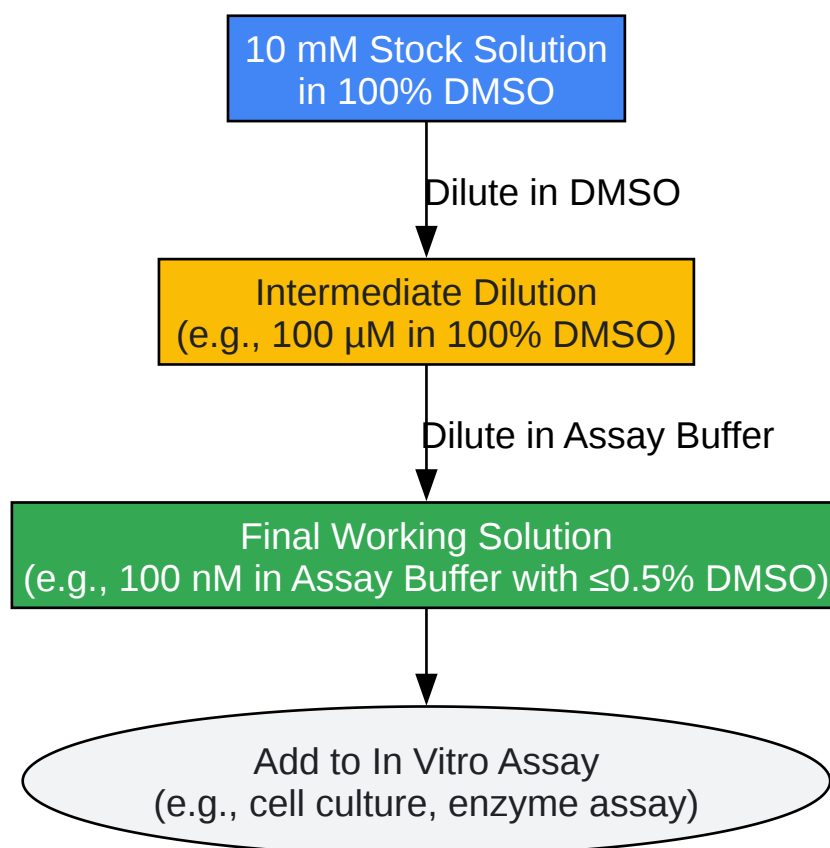
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Caption: Troubleshooting workflow for solubility issues.

## Signaling Pathways and Experimental Workflows

### General Workflow for Preparing Working Solutions for In Vitro Assays

The following diagram illustrates a standard workflow for preparing working solutions of **Cap-dependent endonuclease-IN-26** from a DMSO stock for use in biological assays.



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Caption: Workflow for preparing working solutions.

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